

Physicochemical Profile & Hazard Assessment

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Compound of Interest

Compound Name: Mastoparan 17

CAS No.: 130571-28-7

Cat. No.: B596975

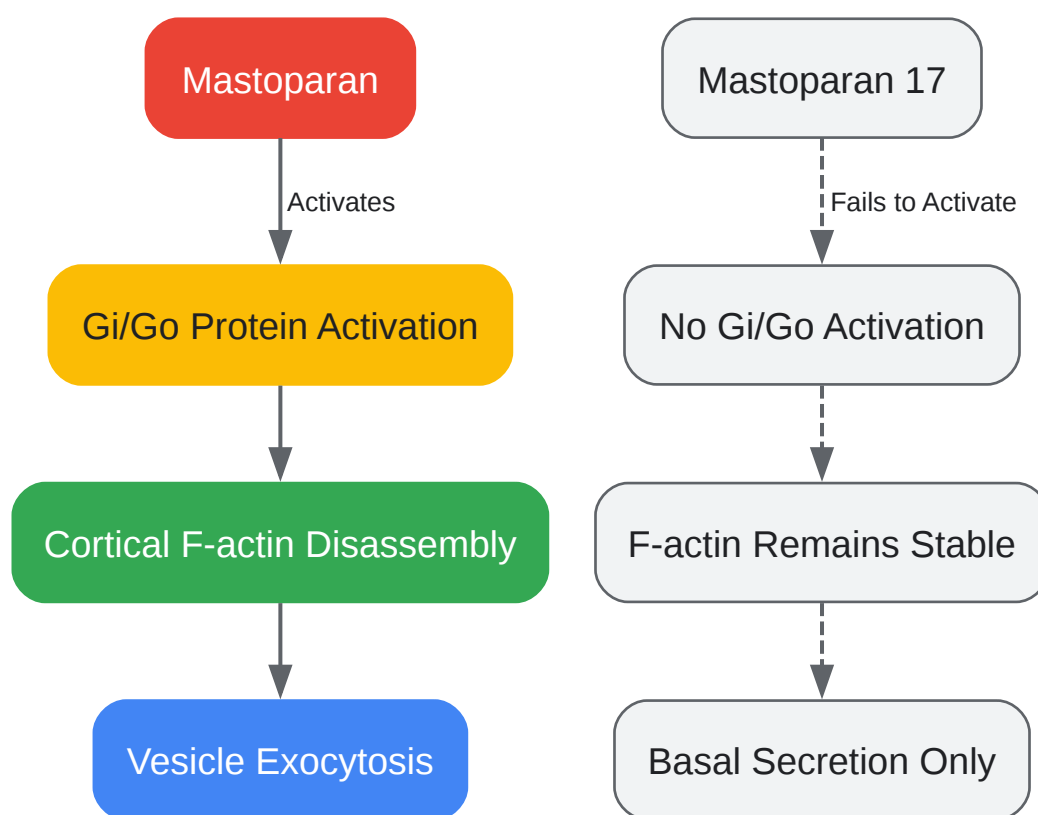
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Understanding the physical properties of **Mastoparan 17** is the first step in formulating a safe disposal plan. Because it is highly soluble, liquid waste poses a significant risk of environmental discharge if poured down standard laboratory drains[2].

Property	Specification	Operational Implication
Chemical Name	Mastoparan 17 (Synonym: Mas17)	Must be clearly labeled on all waste containers.
CAS Number	145854-61-1	Required for hazardous waste manifests[3].
Physical State	Solid (Lyophilized Powder)	High risk of aerosolization; requires careful sweeping[2].
Solubility	Soluble in water (≥ 1 mg/mL)	Aqueous waste must be captured; do not let enter drains[2].
Storage	-20°C (Dry Refrigerator)	Keep stock sealed; waste can be stored at room temp in SAA.

Mechanistic Context: Why Proper Segregation Matters

In experimental designs, **Mastoparan 17** is utilized as a negative control. Active Mastoparan triggers Gi/Go proteins, leading to cortical F-actin disassembly and subsequent vesicle exocytosis (e.g., PN-1 secretion)[4]. **Mastoparan 17** fails to activate this pathway[1]. If **Mastoparan 17** waste is cross-contaminated with active Mastoparan or other GPCR agonists, it compromises the integrity of control data.



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Fig 1: Comparative signaling of Mastoparan vs. the inactive control **Mastoparan 17**.

Standard Operating Procedures (SOPs) for Disposal

Causality Check: Every step below is designed to prevent the aerosolization of the lyophilized powder and to ensure that aqueous peptide solutions do not enter the municipal water supply, which is strictly prohibited by federal guidelines[2],[5].

Protocol 1: Solid Waste Management (Lyophilized Powder & Consumables)

Lyophilized peptides are easily disturbed by ambient airflow. Standard vacuuming will aerosolize the peptide, creating an inhalation hazard.

- Preparation: Don standard PPE (nitrile gloves, safety glasses, and a lab coat). If handling large spills outside a biosafety cabinet, wear an N95/P100 respirator[2].
- Collection: Do not sweep dry. Use a slightly damp absorbent pad or an inert absorbent material (like sand or vermiculite) to pick up the spilled powder without creating dust[2],[6].
- Containment: Shovel the absorbed material and all contaminated consumables (e.g., weighing boats, pipette tips, empty vials) into a designated, leak-proof hazardous waste container[2].
- Labeling: Seal the container and label it as "Non-Hazardous Chemical Waste - **Mastoparan 17** Solid".

Protocol 2: Liquid Waste Management (Reconstituted Solutions)

Once **Mastoparan 17** is reconstituted in water or buffer, it must be treated as regulated chemical waste[5].

- Segregation: Collect all aqueous **Mastoparan 17** solutions in a compatible High-Density Polyethylene (HDPE) liquid waste carboy.
- Secondary Containment: Place the liquid waste container in a secondary containment pan away from direct heat sources to prevent accidental leaks from reaching the floor or drains[7].
- Venting and Sealing: Ensure the container is closed securely with an approved funnel lid when not actively adding waste[7]. Do not fill past the indicated fill line[8].
- Discharge Prohibition: Under no circumstances should peptide solutions be discarded via laboratory sinks[7].

Protocol 3: Surface Decontamination

To prevent cross-contamination in GPCR assays, surfaces must be chemically neutralized.

- **Application:** Apply a freshly prepared 10% sodium hypochlorite (bleach) solution to the work surface. Reasoning: The oxidative power of bleach rapidly hydrolyzes peptide bonds, destroying the structural integrity of the peptide.
- **Contact Time:** Allow the solution to sit for 15 minutes.
- **Cleanup:** Wipe the area with paper towels, dispose of them in the solid chemical waste bin, and rinse the bench with distilled water to remove corrosive bleach residues.

Regulatory Compliance and Logistics

According to the NIH Waste Disposal Guide and EPA standards, laboratories must adhere to strict accumulation rules^{[7],[5]}:

- **Satellite Accumulation Area (SAA):** Store waste in the laboratory where it is generated. Do not transport waste across hallways to other locations for storage^[7].
- **Time Limits:** Chemical waste must be picked up by a licensed, professional waste disposal company within 60 days of the accumulation start date^{[7],[8]}.
- **Documentation:** Maintain the Safety Data Sheet (SDS) in the lab's chemical hygiene log and ensure all personnel are trained on these specific disposal metrics^[9].

References

- ^[6] LKT Laboratories. "Safety Data Sheet: Product Name Mastoparan 7." AWS. URL: [\[Link\]](#)
- ^{[7],[8]} National Institutes of Health (NIH). "NIH Waste Disposal Guide 2022." Office of Research Facilities. URL: [\[Link\]](#)
- ^[3] XiXisys. "CAS: 145854-61-1 **Mastoparan 17**." XiXisys Database. URL: [\[Link\]](#)
- ^[9] Montana State University. "Chemical Inventory and SDS Instructions." MSU Safety and Risk Management. URL: [\[Link\]](#)

- [5] Environmental Protection Agency (EPA). "Laboratory Environmental Sample Disposal Information Document." EPA. URL: [[Link](#)]
- [1],[4] Boutet, A., et al. "Constitutive Secretion of Protease Nexin-1 by Glial Cells and Its Regulation by G-Protein-Coupled Receptors." Journal of Neuroscience. URL: [[Link](#)]

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